

CFC-112: An Environmental Impact Assessment in Comparison to Other Chlorofluorocarbons

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Compound of Interest

Compound Name: 1,1,2,2-Tetrachloro-1,2-difluoroethane

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A Comparative Guide for Researchers and Drug Development Professionals

This guide provides a comprehensive comparison of the environmental impact of CFC-112 (tetrachlorodifluoroethane) relative to other significant chlorofluorocarbons (CFCs), including CFC-11, CFC-12, CFC-113, CFC-114, and CFC-115. The primary metrics for comparison are the Ozone Depletion Potential (ODP) and the Global Warming Potential (GWP), key indicators of the environmental harm caused by these substances. This document is intended to inform researchers, scientists, and professionals in drug development about the environmental considerations associated with these compounds.

Quantitative Comparison of Environmental Impact Parameters

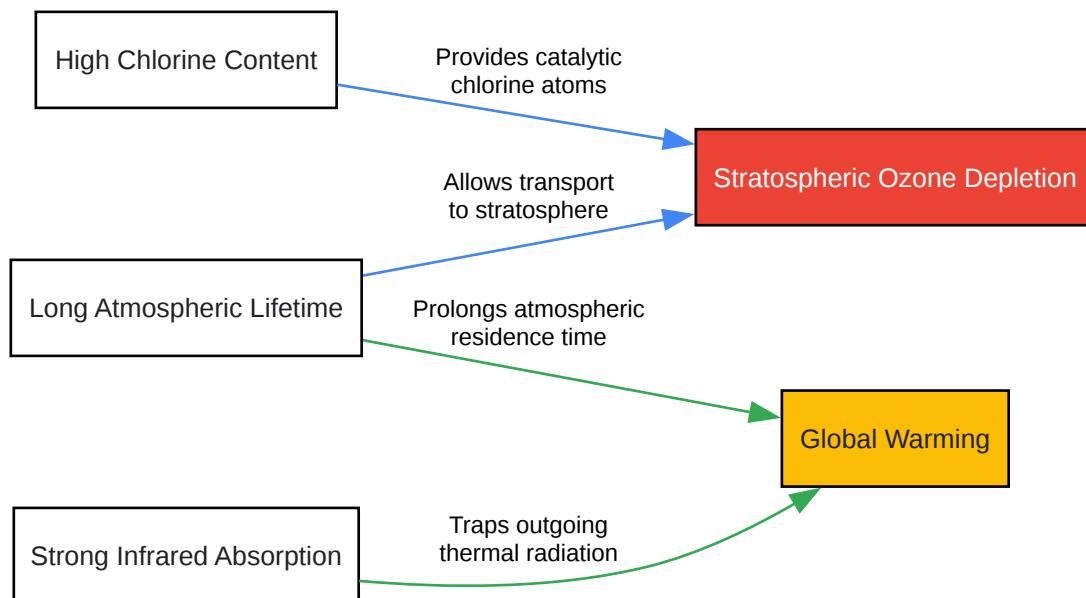
The following table summarizes the key environmental impact parameters for CFC-112 and other major CFCs. These values are critical for understanding the relative harm each substance poses to the stratospheric ozone layer and the global climate system.

Compound	Chemical Formula	Atmospheric Lifetime (years)	Ozone Depletion Potential (ODP)	Global Warming Potential (GWP, 100-year)
CFC-11	CCl ₃ F	45 - 52	1.0	4,750 - 5,000
CFC-12	CCl ₂ F ₂	100 - 102	1.0	10,900 - 8,500
CFC-112	CCl ₂ FCCl ₂ F	51 - 63.6	0.88 - 0.98	4,260 - 4,880
CFC-113	CCl ₂ FCClF ₂	85	0.8 - 1.0	6,130
CFC-114	CClF ₂ CClF ₂	190	~0.7	~9,300
CFC-115	CClF ₂ CF ₃	1700	0.6	~7,600

Note: The values presented are aggregated from various scientific assessments and may have slight variations depending on the source and calculation methodology.

Relative Environmental Impact of CFCs

The following diagram illustrates the logical relationship between the properties of CFCs and their ultimate environmental impacts.



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Caption: Logical flow from CFC properties to environmental impacts.

Experimental Protocols for Determining Environmental Impact

The determination of Ozone Depletion Potential (ODP) and Global Warming Potential (GWP) involves a combination of laboratory measurements and atmospheric modeling.

Ozone Depletion Potential (ODP)

The ODP of a substance is a measure of its relative ability to destroy stratospheric ozone compared to CFC-11, which is assigned an ODP of 1.0.[1][2] The determination of ODP relies on several key parameters:

- Atmospheric Lifetime: The atmospheric lifetime of a compound is crucial as it determines the duration it persists in the atmosphere and has the potential to reach the stratosphere.[3] Lifetimes are often determined through a combination of laboratory studies of reaction rates with atmospheric radicals (like OH) and photolysis rates, and atmospheric measurements and modeling.[4]
- Chlorine/Bromine Content: The number of chlorine and bromine atoms in a molecule is a primary determinant of its ozone-depleting capability.
- Molecular Weight: This is used to calculate the amount of the substance relative to CFC-11.

Methodology:

- Laboratory Studies: The rates of photolysis and reaction with hydroxyl (OH) radicals are measured in laboratory settings under simulated atmospheric conditions. These experiments utilize techniques such as laser photolysis and resonance fluorescence to monitor the decay of the CFC in the presence of UV radiation or OH radicals.
- Atmospheric Modeling: The data from laboratory studies are incorporated into complex 2-D or 3-D atmospheric chemistry-transport models. These models simulate the transport of the

substance into the stratosphere and its subsequent chemical reactions that lead to ozone destruction.

- ODP Calculation: The ODP is calculated as the ratio of the modeled global ozone depletion due to a unit mass emission of the substance to the modeled global ozone depletion due to a unit mass emission of CFC-11.

Global Warming Potential (GWP)

The GWP is an index that compares the cumulative radiative forcing of a greenhouse gas to that of carbon dioxide (CO₂) over a specified time horizon, typically 100 years.[\[1\]](#)[\[5\]](#) CO₂ is assigned a GWP of 1.

Methodology:

- Infrared Absorption Spectrum: The first step is to measure the infrared absorption spectrum of the compound using techniques like Fourier Transform Infrared (FTIR) spectroscopy. This determines the wavelengths at which the molecule absorbs thermal infrared radiation.
- Radiative Efficiency: The radiative efficiency (RE) is calculated from the infrared spectrum. It quantifies the change in radiative forcing at the tropopause per unit change in the atmospheric concentration of the gas.
- Atmospheric Lifetime: As with ODP, the atmospheric lifetime of the gas is a critical parameter.
- GWP Calculation: The GWP is calculated by integrating the radiative forcing of a pulse emission of the gas over a chosen time horizon and dividing it by the integrated radiative forcing of a pulse emission of an equal mass of CO₂ over the same period. This calculation is typically performed using atmospheric models that account for the decay of the compound over time.

Conclusion

The data presented in this guide indicate that CFC-112 is a potent ozone-depleting substance and a significant greenhouse gas. Its ODP is comparable to that of CFC-11 and CFC-12, making it a considerable threat to the stratospheric ozone layer.[\[4\]](#)[\[6\]](#) While its GWP is lower

than that of CFC-12, it is still thousands of times greater than that of carbon dioxide, highlighting its contribution to global warming.^[4] The long atmospheric lifetime of CFC-112 ensures its persistence in the atmosphere for many decades, prolonging its harmful environmental effects.^{[4][6]} For researchers and professionals in drug development, understanding these environmental impacts is crucial for making informed decisions regarding the use and handling of such chemicals and for prioritizing the development and adoption of more environmentally benign alternatives.

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